

Technical Monograph: (Pyrazin-2-yl)methyl Methanesulfonate

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Compound of Interest

Compound Name: *Pyrazin-2-ylmethyl
methanesulfonate*

Cat. No.: *B8498434*

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Executive Summary

(Pyrazin-2-yl)methyl methanesulfonate (also known as pyrazin-2-ylmethyl mesylate) is a highly reactive electrophile used to introduce the pyrazin-2-ylmethyl moiety into pharmacophores.^[2] It serves as a superior alternative to (pyrazin-2-yl)methyl halides due to its tunable reactivity and the avoidance of halogenated waste, though its thermal instability necessitates specific handling protocols. It is widely employed in the synthesis of PD-1/PD-L1 inhibitors, APJ receptor agonists, and various antimycobacterial agents.^[1]

Part 1: Chemical Identity & Physiochemical Profile

Identifiers

Parameter	Detail
Chemical Name	(Pyrazin-2-yl)methyl methanesulfonate
CAS Number	73763-95-8
IUPAC Name	Pyrazin-2-ylmethyl methanesulfonate
Molecular Formula	C ₆ H ₈ N ₂ O ₃ S
Molecular Weight	188.20 g/mol
SMILES	<chem>CS(=O)(=O)OCC1=CN=CC=N1</chem>
InChIKey	Computed from structure: [2] ZBJSWCJOMVZDKE-UHFFFAOYSA-N (Analogous to chloride)

Physical Properties & Stability[1]

- Appearance: Typically an off-white to yellow oil or low-melting solid.
- Solubility: Soluble in dichloromethane (DCM), chloroform, ethyl acetate, and THF.[\[1\]](#)
- Stability Profile: High Alert. Like many electron-deficient "benzylic" mesylates, this compound is prone to hydrolysis and thermal decomposition.[\[1\]](#) It is frequently generated in situ or used immediately after isolation without prolonged storage.
- Storage: If isolation is necessary, store at -20°C under inert atmosphere (Ar/N₂).

Part 2: Synthesis & Preparation Protocols[2]

Strategic Route: Mesylation of (Pyrazin-2-yl)methanol

The standard preparation involves the nucleophilic attack of (pyrazin-2-yl)methanol on methanesulfonyl chloride (MsCl) in the presence of a non-nucleophilic base.

Reagents:

- Precursor: (Pyrazin-2-yl)methanol [CAS: 6705-33-5]

- Reagent: Methanesulfonyl chloride (MsCl) [CAS: 124-63-0]
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA)[1]
- Solvent: Dichloromethane (DCM), anhydrous.[1]

Step-by-Step Protocol:

- Setup: Charge a flame-dried round-bottom flask with (Pyrazin-2-yl)methanol (1.0 equiv) and anhydrous DCM (0.2 M concentration).
- Cooling: Cool the solution to 0°C using an ice/water bath.
- Base Addition: Add Triethylamine (1.5 equiv) dropwise.
- Activation: Add Methanesulfonyl chloride (1.2 equiv) dropwise over 15 minutes, maintaining the internal temperature below 5°C.
- Reaction: Stir at 0°C for 30–60 minutes. Monitor by TLC (or LCMS) for the disappearance of the alcohol.
 - Note: The product is often less polar than the starting alcohol.
- Workup (Critical):
 - Quench with cold saturated aqueous NaHCO₃.
 - Extract rapidly with DCM (2x).[1]
 - Wash combined organics with cold brine.
 - Dry over anhydrous Na₂SO₄ and concentrate in vacuo at <30°C (do not heat).
- Usage: The resulting crude yellow oil is typically >90% pure and should be used immediately in the subsequent alkylation step to avoid decomposition.

Part 3: Reactivity & Applications[2]

Mechanism of Action

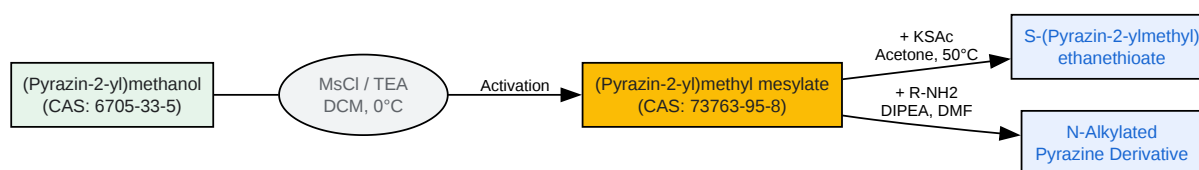
The methanesulfonate group functions as an excellent leaving group (of conjugate acid), activating the methylene position for substitution. The electron-deficient pyrazine ring makes the methylene protons slightly acidic, but primarily it destabilizes the developing carbocation character in pathways, favoring direct displacement.^[1]

Key Transformations

The compound is a "linchpin" used to attach the pyrazine ring to:

- Thiols: To form thioethers (e.g., APJ receptor agonists).^[1]
- Amines: To form secondary/tertiary amines (e.g., Kinase inhibitors).^[1]
- Phenols/Alcohols: To form ethers.

Visualized Workflows



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Figure 1: Synthesis and divergent reactivity profile of (Pyrazin-2-yl)methyl mesylate.

Part 4: Safety & Handling (E-E-A-T)^[1]

Genotoxicity Alert

Alkyl mesylates are structural alerts for genotoxicity (potential alkylating agents of DNA).^[1]

- Handling: Use double gloves, a fume hood, and dedicated glassware.^[1]

- Decontamination: Treat waste streams with dilute NaOH or aqueous ammonia to hydrolyze residual mesylate before disposal.

Thermal Hazards[1]

- Do not distill this compound.[1]
- Concentrate solutions at low temperature (<30°C).[1]
- Exothermic decomposition may occur if heated neat.

References

- Preparation of **Pyrazin-2-ylmethyl methanesulfonate**. LookChem/ChemSRC CAS Database. CAS No. 73763-95-8.[3] [Link](#)
- Compounds and compositions for treating conditions associated with APJ receptor activity. Google Patents. WO2019169193A1. (Describes synthesis from alcohol and conversion to thioacetate). [Link](#)
- Compounds as PD1/PD-L1 inhibitors and methods thereof. Google Patents. WO2022224278A1. (Describes use in alkylation of pyrimidine amines). [Link](#)
- Synthesis of Pyrazin-2-ylmethanol (Precursor). Santa Cruz Biotechnology. CAS 6705-33-5.[4] [Link](#)

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